

Carbutamide-d9 CAS number and molecular weight

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Compound of Interest

Compound Name: Carbutamide-d9

Cat. No.: B588138

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In-Depth Technical Guide to Carbutamide-d9

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on **Carbutamide-d9**, a deuterated analog of the first-generation sulfonylurea, Carbutamide. This guide is intended for use by researchers, scientists, and professionals in drug development and related fields, offering detailed data, experimental protocols, and visual representations of its mechanism of action and analytical workflows.

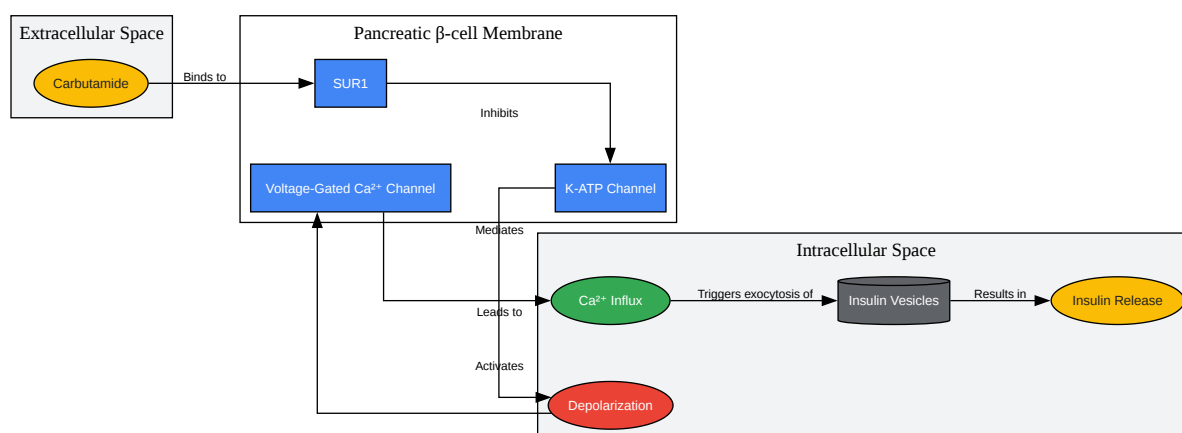
Core Data Presentation

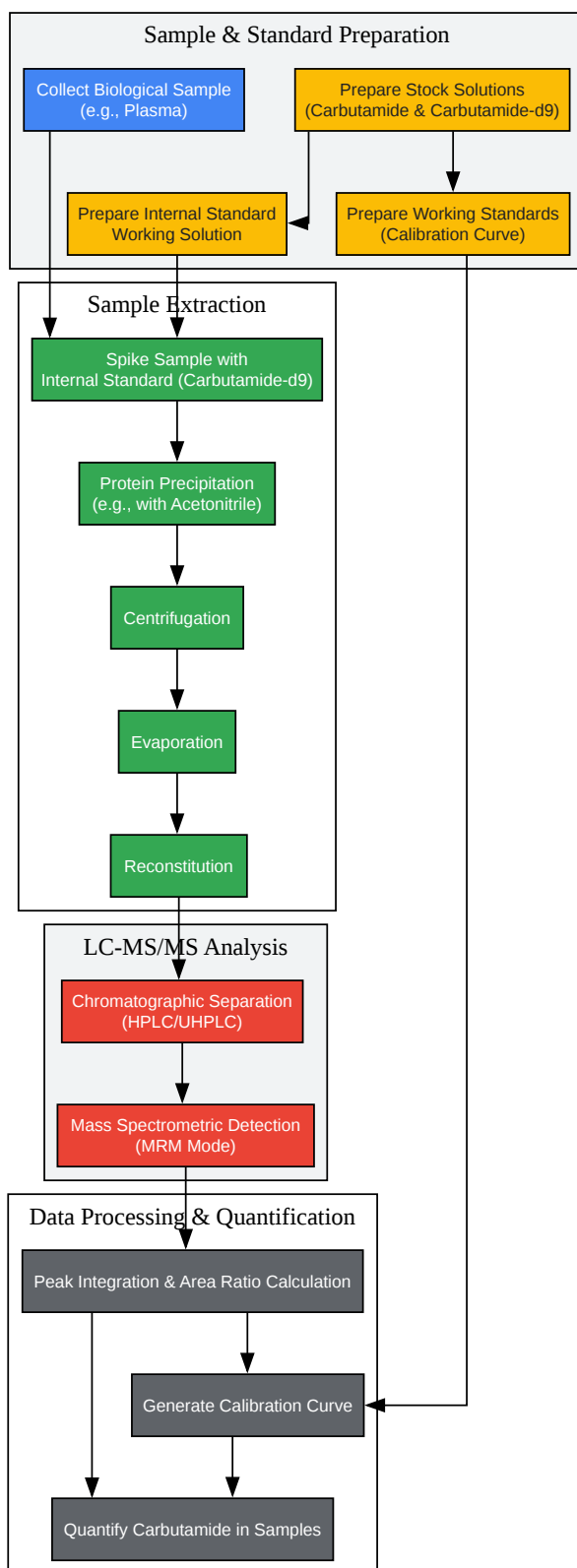
The following table summarizes the key quantitative data for **Carbutamide-d9**.

Property	Value
CAS Number	1246820-50-7
Molecular Formula	C ₁₁ H ₈ D ₉ N ₃ O ₃ S
Molecular Weight	280.39 g/mol
Synonyms	BZ-55-d9, 4-Amino-N-[(butylamino-d9)carbonyl]benzenesulfonamide
Isotopic Purity	Typically ≥98%

Signaling Pathway of Carbutamide

Carbutamide, as a first-generation sulfonylurea, exerts its hypoglycemic effect by stimulating insulin release from pancreatic β -cells. The signaling pathway is initiated by the binding of Carbutamide to the sulfonylurea receptor 1 (SUR1) subunit of the ATP-sensitive potassium (K-ATP) channel on the plasma membrane of these cells. This binding event closes the K-ATP channels, leading to membrane depolarization. The change in membrane potential activates voltage-gated calcium channels, resulting in an influx of extracellular calcium ions (Ca^{2+}). The subsequent increase in intracellular Ca^{2+} concentration triggers the exocytosis of insulin-containing secretory granules, releasing insulin into the bloodstream.





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